

Essential Safety and Handling Protocols for the BX048 Neodymium Magnet

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Compound of Interest

Compound Name: BX048

Cat. No.: B1668161

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Identifying **BX048**: Initial analysis of the identifier "**BX048**" reveals that it corresponds to a specific grade N42 neodymium block magnet, a powerful rare earth magnet, and not a chemical or biological agent. The following information provides essential safety and logistical guidance for the proper handling and disposal of this magnetic product in a research and development environment. Adherence to these protocols is crucial to mitigate risks of personal injury and damage to sensitive equipment.

Quantitative Data Summary

For ease of reference, the key physical and magnetic properties of the **BX048** neodymium magnet are summarized in the table below.

Property	Specification
Material	Neodymium, Iron, Boron (NdFeB)
Grade	N42
Dimensions	1" x 1/4" x 1/2" (25.4mm x 6.35mm x 12.7mm)
Coating	Nickel-Copper-Nickel (Ni-Cu-Ni)
Magnetization Direction	Through Thickness
Pull Force	Approximately 18.71 lbs
Surface Field	Approximately 4876 Gauss
Maximum Operating Temp.	80°C / 176°F

Personal Protective Equipment (PPE)

When handling **BX048** magnets, the use of appropriate personal protective equipment is mandatory to prevent injury.

- Safety Goggles: Neodymium magnets are brittle and can shatter upon impact, creating sharp fragments.[\[1\]](#)[\[2\]](#) Always wear safety goggles to protect the eyes from flying debris.[\[1\]](#)[\[3\]](#)
- Heavy-Duty Gloves: To protect against severe pinching injuries that can occur if a hand or finger is caught between a magnet and a ferromagnetic surface or another magnet, heavy-duty gloves should be worn.[\[1\]](#)[\[3\]](#)[\[4\]](#) These also offer protection from the sharp edges of a broken magnet.[\[1\]](#)[\[4\]](#)

Experimental Protocols: Safe Handling Workflow

A systematic approach is essential for the safe handling of strong magnets like the **BX048** in a laboratory setting.

- Area Preparation:
 - Before handling the magnet, clear the immediate workspace of all ferromagnetic materials. This includes tools, surgical instruments, and personal items like keys.

- Ensure a safe distance is maintained from sensitive electronic equipment, including computers, monitors, and data storage devices, as strong magnetic fields can cause irreparable damage.[2][3] A buffer of at least 12-18 inches is recommended.[3]
- Individuals with pacemakers or other implanted medical devices should not handle strong magnets and must maintain a significant distance from the operational area, as magnetic fields can interfere with these devices.[2][5][6]
- Handling and Manipulation:
 - Always handle magnets with controlled and deliberate movements.[3] Avoid allowing them to "jump" or slam together, as this can lead to shattering or pinching injuries.[1][3]
 - When separating magnets, slide them apart rather than pulling them directly away from each other. The use of non-magnetic spacers (e.g., wood, plastic) is recommended for storage and during handling to facilitate easier separation.[2][3]
- Transportation and Storage:
 - When moving magnets, use shielded containers to minimize their external magnetic field.[3]
 - Store magnets in a designated area, away from general access and sensitive equipment. They should be stored with non-magnetic spacers between them.[2]

Operational and Disposal Plan

Operational Risks:

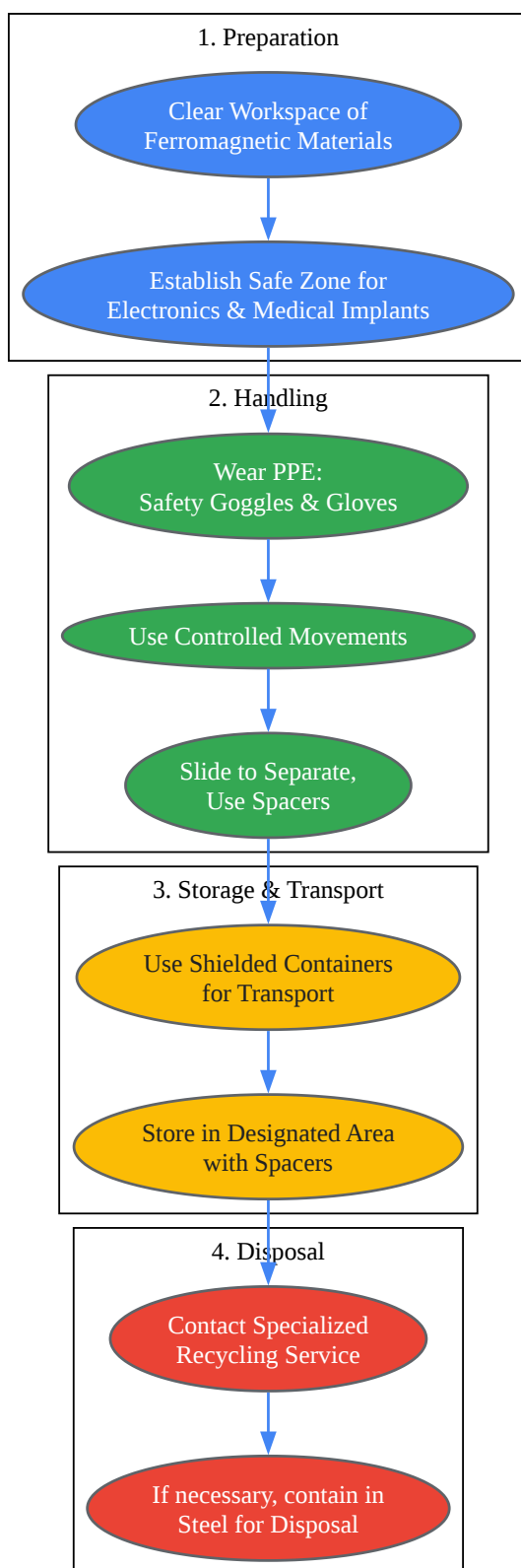
- Pinching and Crush Injuries: The strong attractive force of the **BX048** magnet can cause serious physical injury.[1][2]
- Shattering: Neodymium magnets are brittle and can shatter on impact, creating sharp projectiles.[1][2]
- Damage to Electronics: The magnetic field can erase data from magnetic media and damage electronic devices.[2][3][5]

- Interference with Medical Implants: Strong magnetic fields can interfere with the proper functioning of pacemakers and other medical implants.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Disposal Plan: Proper disposal of neodymium magnets is crucial to prevent environmental hazards and potential damage to waste processing equipment.[\[7\]](#)

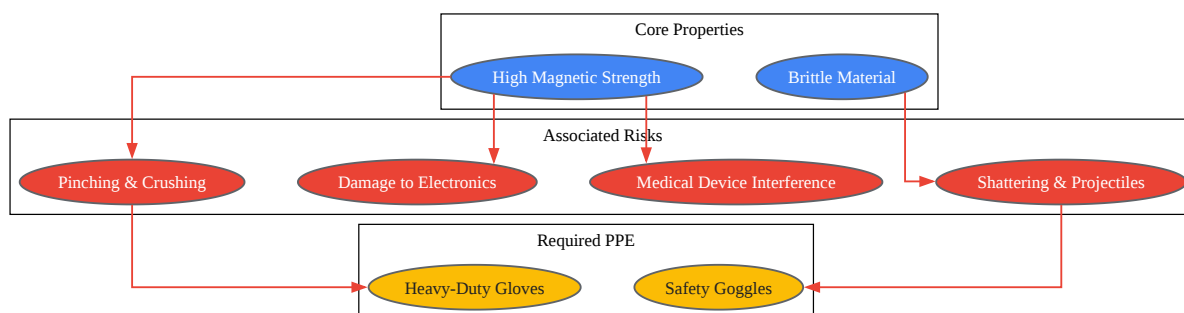
- Recycling: The preferred method of disposal is through a specialized recycling facility that handles rare earth materials.[\[7\]](#)[\[8\]](#) These facilities have processes to recover the valuable rare earth elements.[\[9\]](#)[\[10\]](#)
- Demagnetization: Before disposal, strong magnets should ideally be thermally demagnetized by heating them to their Curie temperature (approximately 176°F for neodymium magnets).[\[7\]](#)[\[11\]](#) This process should only be undertaken by professionals with the appropriate equipment and safety measures in place.[\[7\]](#)
- Containment for Disposal: If recycling or professional demagnetization is not feasible, the magnet should be placed in a steel container for disposal.[\[7\]](#)[\[11\]](#) This helps to shield its magnetic field and prevent it from adhering to waste disposal equipment.[\[7\]](#) Never dispose of strong magnets in regular trash or recycling bins without proper containment.[\[7\]](#)

Visualizations



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Caption: Workflow for the safe handling of **BX048** neodymium magnets.



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Caption: Logical relationships between magnet properties, risks, and PPE.

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References

- 1. m.youtube.com [m.youtube.com]
- 2. duramag.com [duramag.com]
- 3. magnetexpert.com [magnetexpert.com]
- 4. Neodymium Magnet Safety and How to Handle Neodymium Magnets | e-Magnets UK [e-magnetsuk.com]
- 5. Magnet Safety | Research Safety [researchsafety.uky.edu]
- 6. ehs.mit.edu [ehs.mit.edu]

- 7. Magnet Disposal: How to Safely Recycle, Demagnetize, and Handle Rare Earth Magnets | Okon Recycling [okonrecycling.com]
- 8. Recycling Neodymium Magnets with EU Innovation | Stena Recycling [stenarecycling.com]
- 9. hypromag.com [hypromag.com]
- 10. reecycleinc.com [reecycleinc.com]
- 11. The Recycling and Disposal of Rare Earth Magnets | Apex Magnets Blog [apexmagnets.com]
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